

handling and safety precautions for 4-Nitro-1H-pyrazole-3-carboxylic acid

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Compound of Interest

Compound Name: 4-Nitro-1H-pyrazole-3-carboxylic acid

Cat. No.: B045217

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Technical Support Center: 4-Nitro-1H-pyrazole-3-carboxylic acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **4-Nitro-1H-pyrazole-3-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Nitro-1H-pyrazole-3-carboxylic acid** and what are its primary hazards?

4-Nitro-1H-pyrazole-3-carboxylic acid is a chemical compound with the molecular formula C₄H₃N₃O₄.^{[1][2]} According to safety data sheets, it is considered hazardous. The primary hazards include:

- Skin irritation: Causes skin irritation.^{[3][4][5]}
- Serious eye irritation: Causes serious eye irritation.^{[3][4][5]}
- Respiratory irritation: May cause respiratory irritation.^{[3][5][6]}
- Harmful if swallowed.^[7]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

To ensure personal safety, the following PPE is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][7]
- Hand Protection: Wear compatible chemical-resistant gloves.[7][8] It is important to use the proper glove removal technique to avoid skin contact.[8]
- Body Protection: Wear protective clothing to prevent skin exposure.[4][7]
- Respiratory Protection: If ventilation is inadequate or dust is generated, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][9]

Q3: How should I store **4-Nitro-1H-pyrazole-3-carboxylic acid**?

Store the compound in a tightly-closed container in a cool, dry, and well-ventilated area.[4][8] Keep it away from incompatible substances such as strong oxidizing agents and sources of ignition.[8] The storage area should be locked up.[3]

Q4: What should I do in case of a spill?

In the event of a spill:

- Evacuate the area and ensure adequate ventilation.[8]
- Remove all sources of ignition.[8]
- Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection.[8]
- For dry spills, sweep up the material and place it into a suitable, labeled disposal container, avoiding dust formation.[3][9]
- Prevent the spill from entering drains or waterways.[8]
- Clean the affected area thoroughly.

Q5: How do I properly dispose of **4-Nitro-1H-pyrazole-3-carboxylic acid** waste?

Dispose of contents and containers in accordance with local, regional, and national regulations.

[3][7] It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7] Always consult with a licensed professional waste disposal service.[9]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Eye or Skin Irritation	Direct contact with the compound.	Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention.[8] Skin: Wash off immediately with plenty of soap and water for at least 15 minutes.[3] If skin irritation occurs, get medical advice. Remove and wash contaminated clothing before reuse.[3]
Inhalation of Dust	Inadequate ventilation or improper handling leading to dust generation.	Move the affected person to fresh air. If breathing is difficult, give oxygen.[4][8] Seek medical attention if you feel unwell.[3]
Accidental Ingestion	Poor laboratory hygiene (e.g., not washing hands, eating/drinking in the lab).	Do NOT induce vomiting.[3] Rinse mouth with water.[8] Call a poison center or doctor if you feel unwell.[7]
Compound Degradation	Improper storage (e.g., exposure to heat, light, or incompatible materials).	Ensure the compound is stored in a tightly sealed container in a cool, dry, dark, and well-ventilated place, away from incompatible substances.[8][10]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C4H3N3O4	[1][2][11][12]
Molecular Weight	157.09 g/mol	[1]
Melting Point	206 - 208 °C	[10]
223-225 °C (dec.)	[1]	
Boiling Point	509.6 ± 35.0 °C at 760 mmHg	[10]
Density	1.8 ± 0.1 g/cm ³	[10]
Storage Temperature	Room Temperature	[10]

Experimental Protocols

Protocol: Safe Handling and Use in a Laboratory Setting

This protocol outlines the essential steps for safely handling **4-Nitro-1H-pyrazole-3-carboxylic acid** during a typical laboratory experiment, such as weighing and dissolving for a reaction.

1. Preparation and Precautionary Measures:

- Ensure a safety shower and eyewash station are readily accessible and operational.[3]
- Work in a well-ventilated area, preferably within a chemical fume hood.[3][8]
- Remove all potential ignition sources from the work area.[8]
- Don the required Personal Protective Equipment (PPE): chemical safety goggles, chemical-resistant gloves, and a lab coat.[3][8]

2. Weighing the Compound:

- Minimize dust generation during handling.[8]
- Use a spatula to carefully transfer the desired amount of the solid compound from its storage container onto weighing paper or into a weighing boat on a calibrated analytical balance.
- Close the storage container tightly immediately after use.[8]

3. Dissolution:

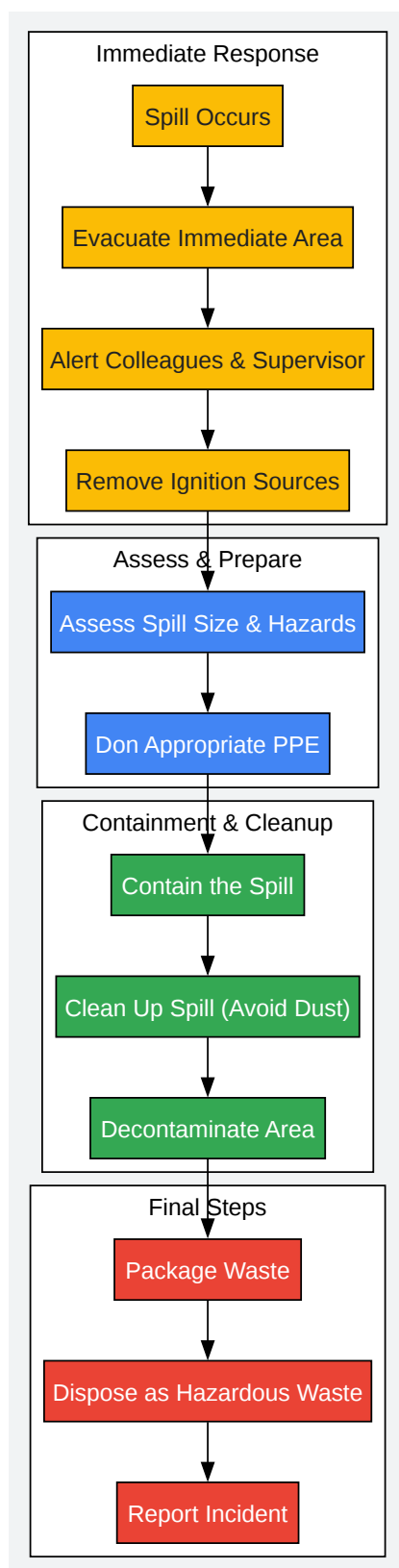
- Add the weighed compound to the reaction vessel containing the appropriate solvent.

- If necessary, stir the mixture to facilitate dissolution.
- Wash any residual compound from the weighing paper/boat into the vessel with a small amount of the solvent.

4. Post-Handling Procedures:

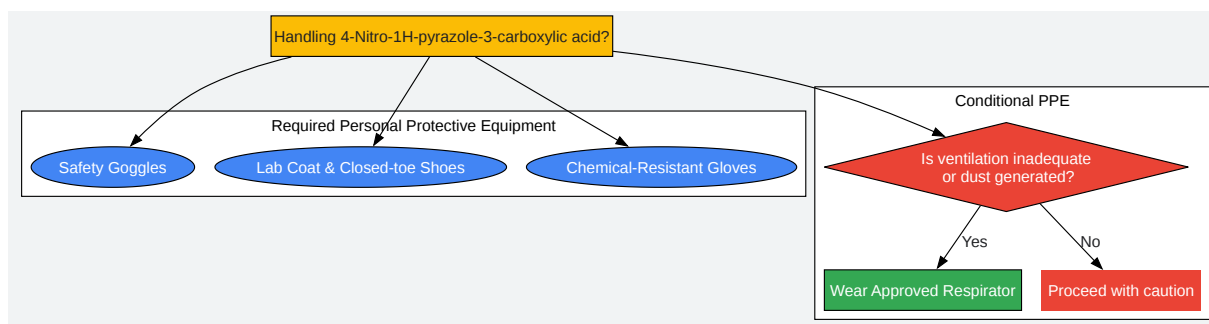
- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[3\]](#)[\[8\]](#)
- Clean all contaminated surfaces and equipment.
- Dispose of any contaminated materials (e.g., weighing paper, gloves) as hazardous waste according to institutional and local guidelines.[\[3\]](#)

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision tree for selecting appropriate PPE.

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